

# In-Depth Technical Guide: TVD-0003510

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## Compound of Interest

Compound Name: TVD-0003510

Cat. No.: B8244928

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This technical guide provides a comprehensive overview of the physicochemical properties and, where publicly available, the biological context of the carboxamide derivative, **TVD-0003510**. The information is intended to support research and development activities.

## Core Molecular Information

**TVD-0003510** is identified as 5-(2,4-Dihydroxy-5-isopropylphenyl)-N-ethyl-4-(4-(piperazin-1-ylmethyl)phenyl)-4H-1,2,4-triazole-3-carboxamide. Its fundamental properties are summarized in the table below.

Property	Value	Source
CAS Number	2355276-51-4	MedChemExpress[1]
Molecular Formula	C <sub>25</sub> H <sub>32</sub> N <sub>6</sub> O <sub>3</sub>	Amadis Chemical[2]
Molecular Weight	476.57 g/mol	Calculated
Synonyms	5-(2,4-Dihydroxy-5-isopropylphenyl)-N-ethyl-4-(4-(piperazin-1-ylmethyl)phenyl)-4H-1,2,4-triazole-3-carboxamide	Amadis Chemical[2]

## Biological Context and Activity

Publicly available information indicates that **TVD-0003510** is a carboxamide derivative.[1] It is noted for its role in the synthesis of (2-((6-(2-aminopyrimidine-5-carboxamido)-8-methoxy-3,4-dihydro-2H-pyrimido[1,2-c]quinazolin-9-yl)oxy)ethyl)piperazine-1-carboxylate (C51), as a component of tert-butyl 2-(4-hydroxyphenyl)acetate.[1]

At present, detailed public information regarding specific signaling pathways directly modulated by **TVD-0003510** is limited. The broader class of piperazine derivatives, however, is known to interact with a wide range of biological targets, including but not limited to G-protein coupled receptors and ion channels, exhibiting activities such as anti-inflammatory, anti-microbial, and central nervous system effects. Further research is required to elucidate the specific mechanism of action and biological targets of **TVD-0003510**.

## Experimental Protocols

Detailed experimental protocols for the specific use of **TVD-0003510** in biological assays are not extensively documented in publicly accessible literature. However, general protocols for its solubilization and handling are available.

## Solubility Protocols

For in vitro and in vivo studies, proper solubilization of **TVD-0003510** is critical. The following are general protocols for preparing stock and working solutions:

### Protocol 1: General Solvent Formulation

- Prepare a stock solution of **TVD-0003510** in 100% DMSO.
- For a working solution, dilute the stock solution in a vehicle composed of:
  - 10% DMSO
  - 40% PEG300
  - 5% Tween-80
  - 45% Saline
- Ensure the final concentration of the compound is at the desired level for the experiment. A solubility of  $\geq 2.5$  mg/mL has been reported for this vehicle.[1]

### Protocol 2: Formulation with SBE- $\beta$ -CD

- Prepare a stock solution of **TVD-0003510** in 100% DMSO.
- For a working solution, dilute the stock solution in a vehicle composed of:
  - 10% DMSO
  - 90% (20% SBE- $\beta$ -CD in Saline)
- This formulation has also been reported to achieve a solubility of  $\geq 2.5$  mg/mL.[1]

### Protocol 3: Corn Oil Formulation

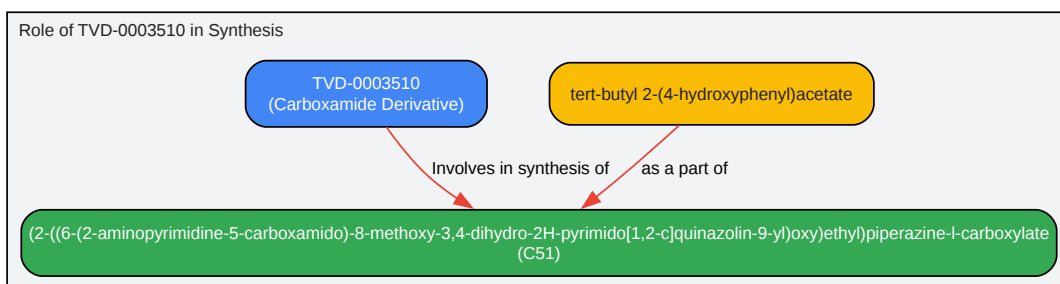
- Prepare a stock solution of **TVD-0003510** in 100% DMSO.
- For a working solution, dilute the stock solution in a vehicle composed of:
  - 10% DMSO
  - 90% Corn Oil

- This formulation has also been reported to achieve a solubility of  $\geq 2.5$  mg/mL.[1]

## Visualizations

### Logical Relationship in Synthesis

The following diagram illustrates the stated role of **TVD-0003510** as a synthetic intermediate.

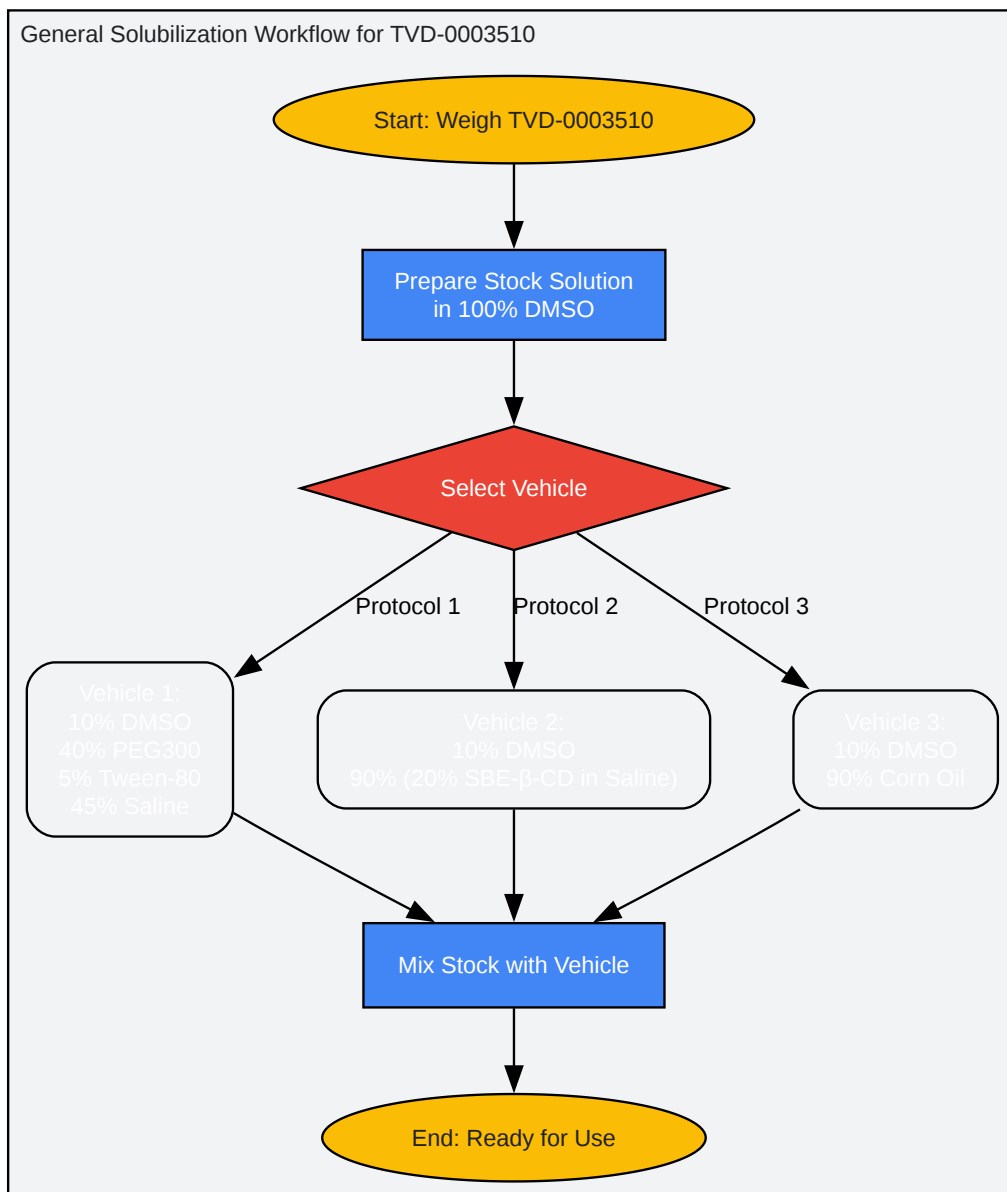


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Role of **TVD-0003510** in a synthetic pathway.

## Experimental Workflow for Solubilization

The following diagram outlines a general workflow for the preparation of a **TVD-0003510** solution for experimental use, based on the provided protocols.



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## References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
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